

Application Note: Quantification of Cefditoren Pivoxil using HPLC and LC-MS/TOF

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Compound of Interest

Compound Name: *cefditoren pivoxil*

Cat. No.: *B1214328*

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Introduction

Cefditoren pivoxil is a third-generation oral cephalosporin antibiotic. It is a prodrug that is rapidly hydrolyzed by esterases to its active form, cefditoren.[1][2][3][4] Accurate and reliable quantification of **cefditoren pivoxil** in bulk drug, pharmaceutical formulations, and biological matrices is crucial for quality control, stability studies, and pharmacokinetic assessments. This document provides detailed protocols for the quantitative analysis of **cefditoren pivoxil** using High-Performance Liquid Chromatography (HPLC) with UV detection and Liquid Chromatography-Mass Spectrometry with Time-of-Flight detection (LC-MS/TOF).

Quantitative Data Summary

The following table summarizes the key quantitative parameters for various developed HPLC methods for **cefditoren pivoxil** analysis.

Parameter	HPLC Method 1	HPLC Method 2	HPLC Method 3	HPLC Method 4	HPLC Method 5
Column	C18 Nucleosil (150 x 4.6 mm, 5 µm)	C-18 (dimensions not specified) [5]	Kromosil C18 (250 x 4.6 mm, 5µm)[6]	Phenomenex Luna C18 (150 mm ´ 4.6 mm, 5 µm)[7]	C-18 column[8][9]
Mobile Phase	Phosphate buffer (pH 3.0): Acetonitrile: Methanol (50:25:25 v/v)	Phosphate buffer (pH 8.0): Acetonitrile (40:60, v/v)[5]	Methanol: 0.025M KH2PO4 buffer (75:25 v/v)[6]	Acetonitrile: Water (50: 50, v/v), pH adjusted to 3.5[7]	Water: Acetonitrile (50:50, v/v)[8] [9]
Flow Rate	1.0 mL/min	1.0 mL/min[5]	1.0 mL/min[6]	Not Specified	1.2 mL/min[8] [9]
Detection (UV)	230 nm	220 nm[5]	231 nm[6]	230 nm[7]	218 nm[8][9]
Retention Time	4.2 min	Not Specified	2.75 min[6]	Not Specified	Not Specified
Linearity Range	40 - 360 µg/mL	0.1 - 200 µg/mL[5]	40 - 120 µg/mL[6]	20 - 120 µg/mL[7]	1.0 - 250 µg/mL[8][9]
Correlation (R²)	0.9999	0.9998[5]	Not Specified	Not Specified	0.999[8][9]
Accuracy (% Recovery)	99.21%	Not Specified	Not Specified	98.77 - 101.29%[7]	Not Specified

Experimental Protocols

Protocol 1: RP-HPLC Method for Quantification of Cefditoren Pivoxil in Pharmaceutical Formulations

This protocol is based on a simple and accurate isocratic reverse-phase HPLC method.

1. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system with a UV-PDA detector.
- C18 Nucleosil column (150 x 4.6 mm i.d., 5 µm particle size).
- Data acquisition and processing software.

2. Reagents and Materials

- **Cefditoren Pivoxil** reference standard.
- Methanol (HPLC grade).
- Acetonitrile (HPLC grade).
- Sodium dihydrogen orthophosphate.
- Orthophosphoric acid.
- Water (HPLC Grade).

3. Chromatographic Conditions

- Mobile Phase: Phosphate buffer (pH 3.0), acetonitrile, and methanol in the ratio of 50:25:25 v/v.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 230 nm.
- Injection Volume: 20 µL.
- Column Temperature: Ambient (25 ± 10°C).
- Run Time: 10 minutes.

4. Preparation of Solutions

- Phosphate Buffer (pH 3.0): Prepare a solution of sodium dihydrogen orthophosphate in HPLC grade water and adjust the pH to 3.0 with orthophosphoric acid.
- Mobile Phase: Mix the phosphate buffer, acetonitrile, and methanol in the specified ratio and degas before use.
- Standard Stock Solution: Accurately weigh and dissolve the **Cefditoren Pivoxil** reference standard in the mobile phase to obtain a known concentration.
- Sample Solution: For tablet analysis, weigh and powder a sufficient number of tablets. Dissolve an amount of powder equivalent to a specific dose of **Cefditoren Pivoxil** in the mobile phase, sonicate to ensure complete dissolution, and filter through a 0.45 μm membrane filter.

5. Method Validation Parameters

- Linearity: Prepare a series of dilutions from the stock solution in the range of 40-360 $\mu\text{g/mL}$. Inject each concentration and plot the peak area against the concentration. The correlation coefficient (R^2) should be ≥ 0.999 .
- Accuracy: Perform recovery studies by spiking a known amount of the standard into the sample solution. The mean recovery should be within 98-102%.
- Precision: Assess repeatability by injecting the same sample multiple times. The relative standard deviation (%RSD) should be less than 2%.

Protocol 2: LC-MS/TOF Method for Identification and Characterization of Cefditoren Pivoxil and its Degradation Products

This protocol is adapted from a method used for stability-indicating studies and can be applied for quantification with appropriate validation.

1. Instrumentation

- Liquid Chromatography system coupled with a Time-of-Flight Mass Spectrometer (LC-MS/TOF).

- HiQSil C18 column (250 × 4.6 mm, 5 μm).[\[1\]](#)[\[4\]](#)
- Data acquisition and processing software.

2. Reagents and Materials

- **Cefditoren Pivoxil** reference standard.
- Methanol (LC-MS grade).[\[1\]](#)[\[4\]](#)
- Ammonium acetate (LC-MS grade).[\[1\]](#)[\[4\]](#)
- Formic acid (LC-MS grade).[\[1\]](#)[\[4\]](#)
- Water (LC-MS grade).

3. Chromatographic and Mass Spectrometric Conditions

- Mobile Phase: A linear gradient elution using Methanol (A) and 25 mM Ammonium Acetate buffer, pH 3.5 adjusted with formic acid (B).[\[1\]](#)[\[4\]](#)
- Flow Rate: 1.0 mL/min.[\[1\]](#)[\[4\]](#)
- Injection Volume: 20 μL.[\[4\]](#)
- Mass Spectrometer: Time-of-Flight (TOF).
- Ionization Mode: Positive Electrospray Ionization (ESI+).[\[1\]](#)[\[4\]](#)
- Mass Range: m/z 100-1000.[\[1\]](#)[\[4\]](#)

4. Preparation of Solutions

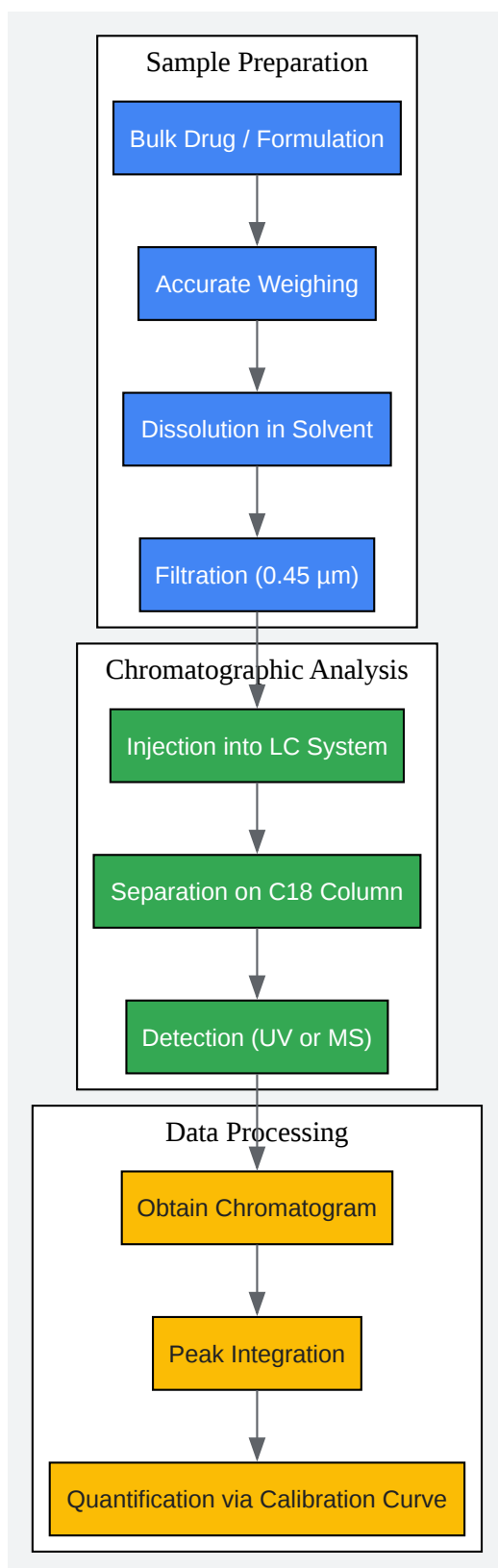
- Ammonium Acetate Buffer (25 mM, pH 3.5): Dissolve ammonium acetate in LC-MS grade water to a concentration of 25 mM and adjust the pH to 3.5 with formic acid.[\[1\]](#)[\[4\]](#)
- Diluent: A mixture of methanol and ammonium acetate buffer (50:50 v/v).[\[1\]](#)[\[4\]](#)

- Standard and Sample Solutions: Prepare as described in the HPLC protocol, using the specified diluent.

5. Data Analysis

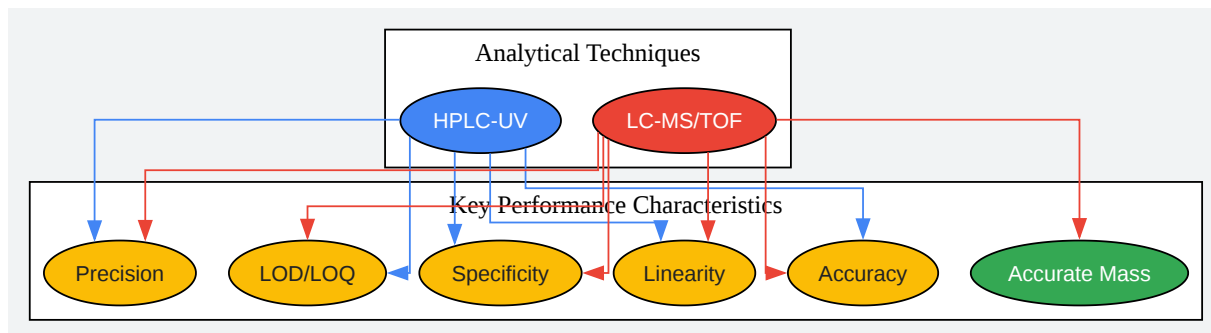
- For quantification, a calibration curve is constructed by plotting the peak area of the molecular ion of **Cefditoren Pivoxil** against the concentration.
- The accurate mass measurement capabilities of the TOF analyzer can be used to confirm the elemental composition of the parent drug and any related substances.

Visualizations



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Caption: General workflow for the quantification of **Cefditoren Pivoxil**.



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Caption: Relationship between analytical techniques and their key validation parameters.

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